# Technical Guide: Spectroscopic Characterization of 4-Bromo-1,2-oxazol-3-ol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Bromo-1,2-oxazol-3-ol* |
| *CAS No.:* | *31561-94-1* |
| *Cat. No.:* | *B1521367* |

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## Executive Summary & Compound Profile

**4-Bromo-1,2-oxazol-3-ol** (also known as 4-bromo-3-hydroxyisoxazole or 4-bromoisoxazol-3-ol) represents a critical scaffold in medicinal chemistry, serving as a bioisostere for carboxylic acids and a precursor for glutamate receptor agonists (e.g., AMPA and kainate receptor ligands).

This guide provides a comprehensive analysis of its spectroscopic signature. Unlike simple aromatic systems, this compound exhibits significant tautomeric equilibrium (hydroxy-isoxazole vs. isoxazol-3-one), which fundamentally alters its NMR and IR profiles depending on the solvent and phase state.

## Compound Identity Table

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| Parameter | Detail |
|---|---|
| IUPAC Name | 4-Bromo-1,2-oxazol-3-ol |
| CAS Number | 31561-94-1 |
| Molecular Formula | C<br>H<br>BrNO |
| Molecular Weight | 163.96 g/mol |
| Monoisotopic Mass | 162.927 (for<br>Br) |
| Core Scaffold | Isoxazole (1,2-oxazole) |

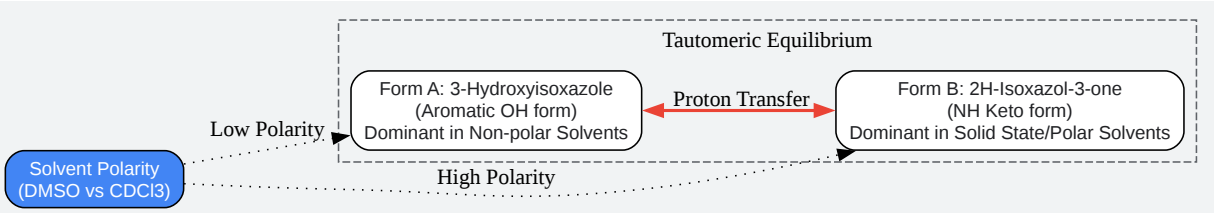
# Tautomeric Equilibrium: The Spectroscopic Context

Before analyzing specific peaks, researchers must understand the dynamic nature of the isoxazole core. The 3-hydroxyisoxazole moiety exists in equilibrium between the aromatic enol form (A) and the keto-amine form (B) (2H-isoxazol-3-one).

- Non-polar solvents (CDCl
  ): Favor the OH-form (A).
- Polar aprotic solvents (DMSO-d
  ): Often stabilize the NH-form (B) or exist as a rapidly exchanging mixture.
- Solid State: Predominantly exists as the NH-form (B) involving intermolecular hydrogen bonding.

# Diagram: Tautomeric Dynamics & Solvent Influence

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Caption: The equilibrium shifts based on solvent dielectric constant, affecting the chemical shift of the exchangeable proton and the C-3 carbon signal.

# Mass Spectrometry (MS) Analysis[5][6]

The mass spectrum of **4-bromo-1,2-oxazol-3-ol** is dominated by the characteristic isotopic signature of bromine.

## Key Fragmentation Patterns (EI-MS)

- Molecular Ion Cluster (M/M+2): The most diagnostic feature is the 1:1 intensity ratio between the molecular ion peaks at m/z 163 (

  Br) and m/z 165 (

  Br). This confirms the presence of a single bromine atom.

- Loss of CO/NO: Fragmentation of the isoxazole ring typically involves the loss of NO (30 Da) or CO (28 Da), leading to daughter ions at m/z ~133/135.

- Loss of Br: A radical loss of the bromine atom yields a peak at m/z ~84 (isoxazol-3-ol radical cation).

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| m/z Value | Ion Type | Assignment | Interpretation |
|---|---|---|---|
| 163 / 165 | [M] | C H BrNO / Br | Parent Ion. 1:1 ratio confirms mono-bromination. |
| 133 / 135 | [M-NO] | C H BrO | Loss of Nitric Oxide from the ring. |
| 84 | [M-Br] | C H NO | Loss of Bromine radical; isoxazolone core remains. |

# Nuclear Magnetic Resonance (NMR)[5][6][7][8][9][10][11][12][13]

## Proton ( H) NMR

In DMSO-d

, the spectrum is deceptively simple but highly diagnostic.

- H-5 Proton (Singlet): The proton at position 5 is the only non-exchangeable proton. In unsubstituted 3-hydroxyisoxazole, this appears around 8.4 ppm. The addition of Bromine at C-4 exerts a deshielding inductive effect (-I), shifting this signal downfield.
- Exchangeable Proton (OH/NH): This signal is broad and its position varies (10.0–12.5 ppm) depending on concentration and water content.

Representative Data (DMSO-d

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, 400 MHz): | Shift (

, ppm) | Multiplicity | Integration | Assignment | Mechanistic Insight | | :--- | :--- | :--- | :--- | :--- | | 9.05 ± 0.15 | Singlet (s) | 1H | H-5 | Deshielded by adjacent Oxygen and C4-Br. Lack of H-4 coupling confirms substitution. | | 11.0 - 12.5 | Broad (br s) | 1H | OH / NH | Involved in fast exchange. Disappears upon D

O shake. |

## Carbon ( C) NMR

The carbon spectrum reveals three distinct environments. The C-4 signal is particularly distinct due to the "Heavy Atom Effect" of bromine.

Representative Data (DMSO-d

, 100 MHz): | Shift (

, ppm) | Assignment | Mechanistic Insight | | :--- | :--- | :--- | | 168.0 ± 2.0 | C-3 | Deshielded, urea/carbonyl-like character due to oxygen attachment. | | 158.5 ± 2.0 | C-5 | Imine-like carbon (C=N), adjacent to Oxygen. | | 88.0 ± 3.0 | C-4 | Diagnostic: Upfield shift relative to aromatics due to Br attachment and sp

character. |

## Infrared Spectroscopy (IR)[10]

The IR spectrum is critical for determining the solid-state tautomer. The presence of strong carbonyl-like bands suggests the NH-keto form in the crystal lattice.

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| Wavenumber (cm ) | Functional Group | Mode | Note |
|---|---|---|---|
| 3200 - 2500 | O-H / N-H | Stretch | Broad, indicative of strong H-bonding (dimerization). |
| 1630 - 1600 | C=N / C=O | Stretch | If strong C=O character is present (keto form). |
| 1500 - 1450 | Isoxazole Ring | Skeletal | Characteristic ring breathing modes. |
| 1000 - 950 | N-O | Stretch | Diagnostic for isoxazoles. |
| 600 - 500 | C-Br | Stretch | Fingerprint region confirmation. |

# Experimental Workflow: Synthesis & Purification

To ensure high spectral purity, the compound is typically synthesized via the bromination of 3-hydroxyisoxazole. The following protocol ensures minimal contamination from dibromo-species.

## Protocol: Bromination of 3-Hydroxyisoxazole

Reagents: 3-Hydroxyisoxazole, N-Bromosuccinimide (NBS) or Br

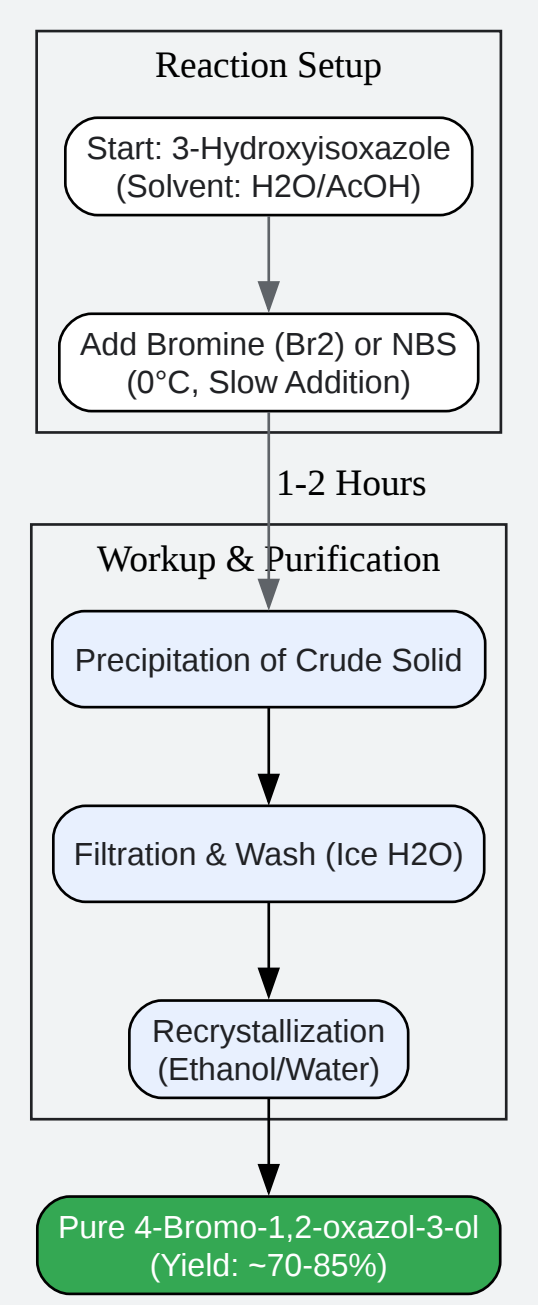
, Water/Acetic Acid.

- Dissolution: Dissolve 3-hydroxyisoxazole (1.0 eq) in water (or dilute acetic acid) at 0°C.
- Addition: Add Bromine (1.05 eq) dropwise slowly to maintain regioselectivity at C-4.
- Precipitation: The 4-bromo derivative is less soluble and typically precipitates.
- Filtration: Filter the solid and wash with ice-cold water to remove HBr and unreacted starting material.

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- Recrystallization: Recrystallize from water or ethanol/water to remove traces of 4,5-dibromo byproducts.

## Diagram: Synthesis & QC Workflow




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Caption: Step-by-step pathway for the regioselective bromination and purification of the target compound.

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# References


- PubChem Compound Summary. (2025). 4-Bromoisoxazole and Derivatives. National Center for Biotechnology Information. Link
- Krogsgaard-Larsen, P., et al. (1977). 3-Isoxazolol Bioisosteres of Glutamic Acid. Journal of Medicinal Chemistry. (Foundational work on 3-hydroxyisoxazole synthesis and pharmacology).
- National Institute of Standards and Technology (NIST). (2024). Mass Spectral Library: Brominated Isoxazoles. Link
- ResearchGate Spectral Data. (2023). 13C NMR chemical shifts for 4-bromoisoxazoles. Link
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